

comparative study of the reactivity of 4-phenyl-1-pentene and styrene

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Compound of Interest

Compound Name: 4-Phenyl-1-pentene

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A Comparative Reactivity Analysis: 4-Phenyl-1-pentene vs. Styrene

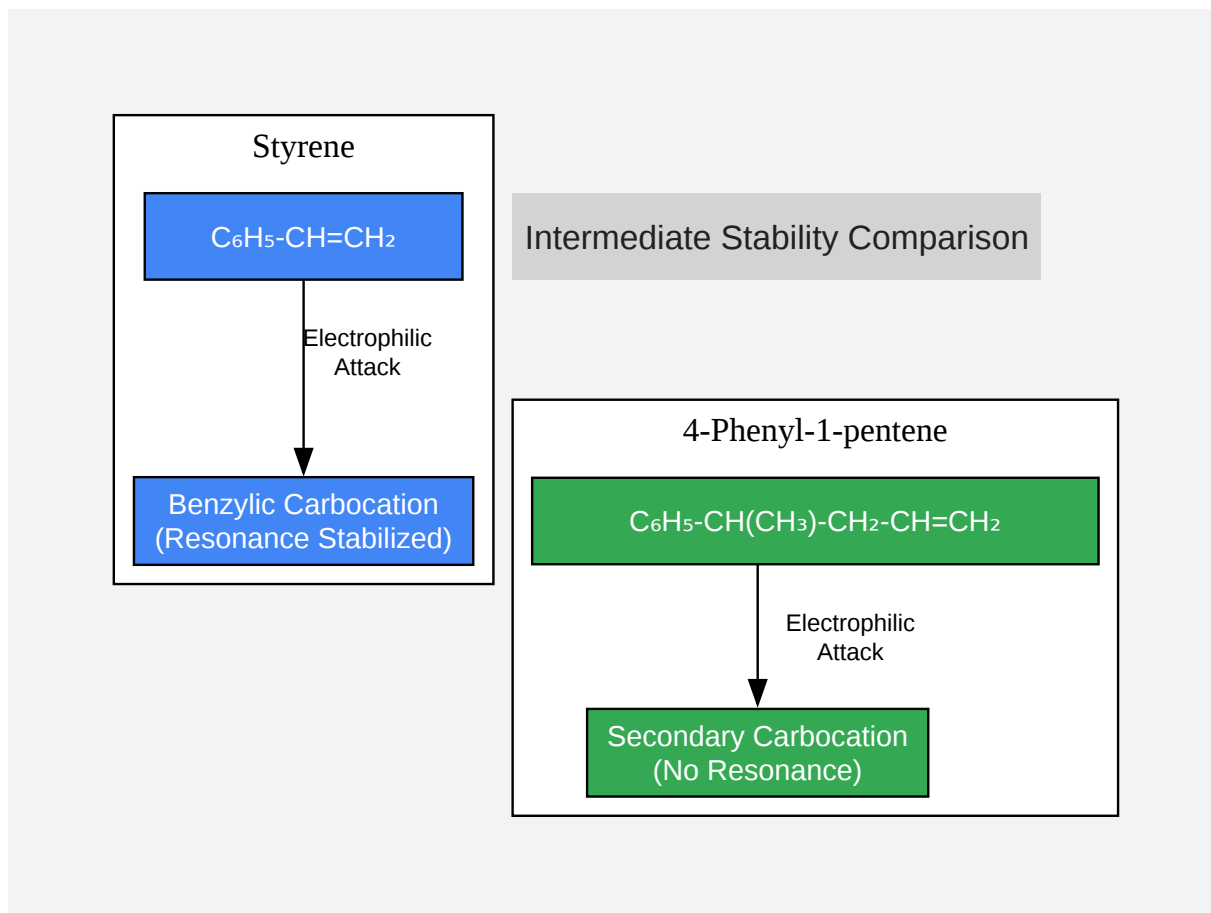
This guide provides a detailed comparative study on the chemical reactivity of **4-phenyl-1-pentene** and styrene. The primary structural difference between these two compounds—the conjugated versus isolated nature of the double bond—governs their behavior in various chemical transformations. Styrene features a vinyl group directly attached to a benzene ring, creating a conjugated π -system. In contrast, **4-phenyl-1-pentene** has an isolated terminal double bond, separated from the phenyl group by two methylene units. This guide explores the implications of this structural variance on their reactivity in key alkene reactions, supported by experimental data and detailed protocols for researchers, scientists, and professionals in drug development.

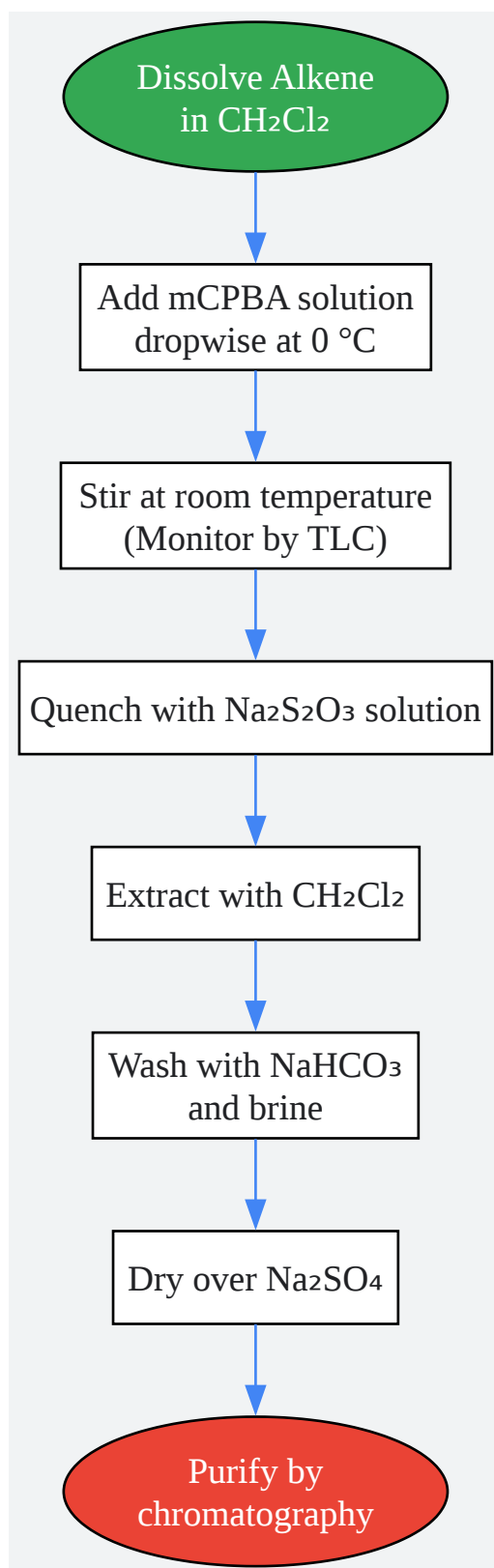
Structural and Electronic Properties

The reactivity of an alkene is fundamentally linked to the electron density of its double bond and the stability of intermediates formed during a reaction.

- Styrene: The vinyl group is in conjugation with the aromatic ring. This conjugation allows for the delocalization of π -electrons across the entire system, which significantly stabilizes carbocation or radical intermediates formed at the benzylic position during reactions.^[1]

- **4-Phenyl-1-pentene**: The double bond is isolated and not in conjugation with the phenyl ring. The phenyl group can exert a minor inductive effect, but it does not participate in resonance stabilization of intermediates formed at the double bond.^[1]





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References

- 1. benchchem.com [benchchem.com]
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